

Technical Support Center: Enhancing E/Z Selectivity in Silyl-Assisted Olefinations

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Compound of Interest

Compound Name:	(2-(Trimethylsilylethyl)triphenylphosphonium Iodide
CAS No.:	63922-84-9
Cat. No.:	B1290072

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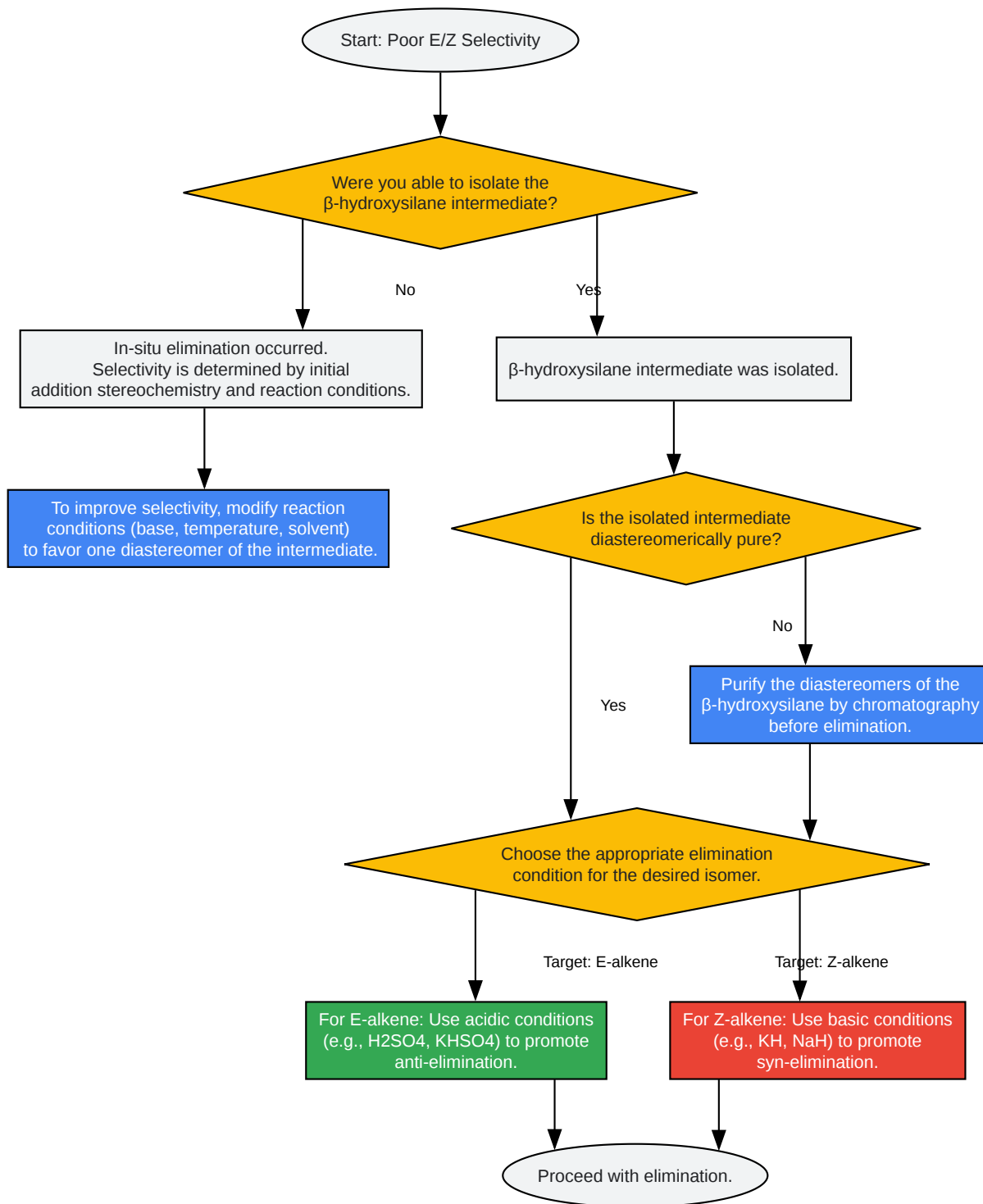
This technical support center provides troubleshooting guides and frequently asked questions for researchers, scientists, and drug development professionals to improve stereoselectivity in silyl-assisted olefination reactions. While the term "silyl-Wittig" is sometimes used, the more precisely defined and widely utilized method for achieving high E/Z selectivity with α -silyl carbanions is the Peterson Olefination. This guide will focus on the Peterson olefination, offering detailed protocols and strategies to control the stereochemical outcome of your reactions.

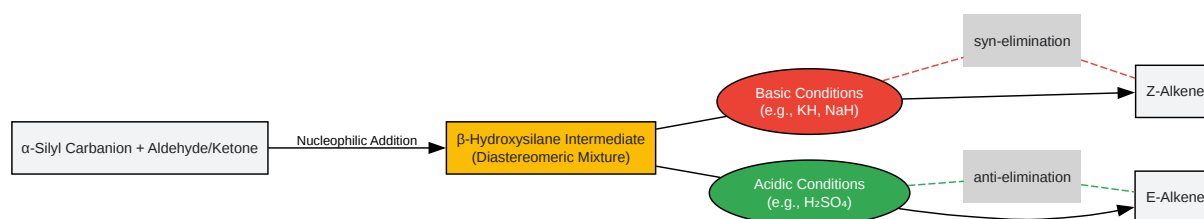
Troubleshooting Guide

Low or incorrect E/Z selectivity is a common issue in olefination reactions. This guide provides a systematic approach to troubleshoot and optimize your silyl-assisted olefination protocol.

Issue: Poor E/Z Selectivity in Your Silyl-Assisted Olefination

Use the following flowchart to diagnose and resolve common problems affecting the stereochemical outcome of your reaction.





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